

Prosulfuron-d3 Analytical Standard: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Prosulfuron-d3

Cat. No.: B15598375

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability and analytical application of the **Prosulfuron-d3** analytical standard. **Prosulfuron-d3** serves as an essential internal standard for the accurate quantification of the herbicide Prosulfuron in various matrices, mitigating matrix effects and improving the reliability of analytical results. This document outlines commercially available sources, provides illustrative quantitative data based on typical certificates of analysis, and details an experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

Commercial Suppliers of Prosulfuron-d3

Several reputable suppliers specialize in the provision of high-purity analytical standards, including the deuterated form of Prosulfuron. The following table summarizes the offerings from key commercial vendors. Researchers are advised to request the most current certificate of analysis from the supplier for precise, lot-specific data.

| Supplier | Product Name | Catalog Number | Form | Standard Quantity | ISO Accreditation |
|---------------|----------------|----------------|------|-------------------|-------------------|
| LGC Standards | Prosulfuron-d3 | TRC-P838690 | Neat | 100 mg | ISO 9001 |
| HPC Standards | D3-Prosulfuron | 689956 | Neat | 1X5MG | ISO 17034 |

Quantitative Data Summary

The following tables present illustrative quantitative data for a typical **Prosulfuron-d3** analytical standard, based on sample Certificates of Analysis from leading suppliers. This data is essential for accurate preparation of stock solutions and for ensuring the quality of analytical measurements.

Table 1: Identity and Purity

| Parameter | Illustrative Value | Method |
|-------------------------|---|---------------------------------------|
| Chemical Name | N-((4-(methoxy-d3)-6-methyl-1,3,5-triazin-2-yl)carbamoyl)-2-(3,3,3-trifluoropropyl)benzenesulfonamide | - |
| Molecular Formula | C ₁₅ H ₁₃ D ₃ F ₃ N ₅ O ₄ S | - |
| Molecular Weight | 422.4 g/mol | - |
| Chemical Purity (Assay) | ≥98.0% | HPLC |
| Isotopic Purity | ≥99.0 atom % D | Mass Spectrometry |
| Identity | Confirmed | ¹ H-NMR, Mass Spectrometry |

Table 2: Certified Concentration (for solutions)

| Parameter | Illustrative Value | Uncertainty |
|---------------|--------------------|-------------|
| Concentration | 100 µg/mL | ± 2 µg/mL |
| Solvent | Acetonitrile | - |

Table 3: Physical and Storage Information

| Parameter | Recommendation |
|--------------------|---|
| Appearance | White to off-white solid |
| Storage Condition | Ambient |
| Shipping Condition | Ambient |
| Stability | Stable under recommended storage conditions |

Experimental Protocol: Quantification of Prosulfuron using Prosulfuron-d3 Internal Standard by LC-MS/MS

This protocol outlines a general procedure for the analysis of Prosulfuron in a given matrix, using **Prosulfuron-d3** as an internal standard to ensure accuracy.

Preparation of Stock Solutions

- **Prosulfuron-d3** Internal Standard (IS) Stock Solution (100 µg/mL):
 - Accurately weigh approximately 1 mg of neat **Prosulfuron-d3** analytical standard.
 - Dissolve in an appropriate volume of acetonitrile to achieve a final concentration of 100 µg/mL.
 - Store the stock solution in an amber vial at 2-8°C.
- Prosulfuron Stock Solution (100 µg/mL):

- Prepare a stock solution of the non-deuterated Prosulfuron analytical standard in acetonitrile at a concentration of 100 µg/mL.
- Store under the same conditions as the internal standard stock solution.

Preparation of Calibration Standards and Quality Control Samples

- Working Standard Solutions: Prepare a series of working standard solutions of Prosulfuron by serial dilution of the stock solution with a suitable solvent (e.g., acetonitrile/water).
- Calibration Curve: Create a set of calibration standards by spiking a known amount of the Prosulfuron working solutions into a blank matrix extract. A typical calibration curve might range from 0.5 to 100 ng/mL.
- Internal Standard Spiking: To each calibration standard and sample, add a constant concentration of the **Prosulfuron-d3** internal standard working solution (e.g., 10 ng/mL).
- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations in the same manner as the calibration standards to assess the accuracy and precision of the method.

Sample Preparation (Illustrative QuEChERS Method)

- Extraction:
 1. Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 2. Add 10 mL of water and vortex for 30 seconds.
 3. Add 10 mL of acetonitrile and vortex for 1 minute.
 4. Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
 5. Shake vigorously for 1 minute and centrifuge at ≥3000 x g for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

1. Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing a suitable sorbent mixture (e.g., PSA and MgSO_4).
 2. Vortex for 30 seconds and centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Final Extract Preparation:
 1. Take an aliquot of the cleaned extract.
 2. Spike with the **Prosulfuron-d3** internal standard.
 3. The sample is now ready for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: A C18 reversed-phase column is typically suitable.
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.3 - 0.5 mL/min.
 - Injection Volume: 5 - 10 μL .
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization: Electrospray Ionization (ESI), typically in positive mode.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor at least two transitions for both Prosulfuron and **Prosulfuron-d3** for quantification and confirmation. The precursor ion will be the protonated molecule $[\text{M}+\text{H}]^+$.

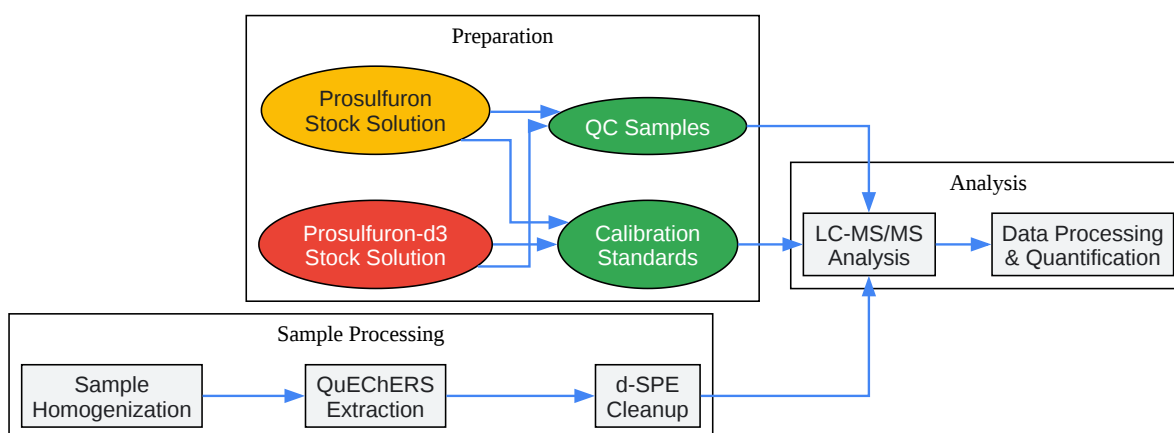
Data Analysis

- Integrate the peak areas for the MRM transitions of both Prosulfuron and **Prosulfuron-d3**.

- Calculate the response ratio (analyte peak area / internal standard peak area).
- Construct a calibration curve by plotting the response ratio against the concentration of the calibration standards.
- Determine the concentration of Prosulfuron in the samples by interpolating their response ratios from the calibration curve.

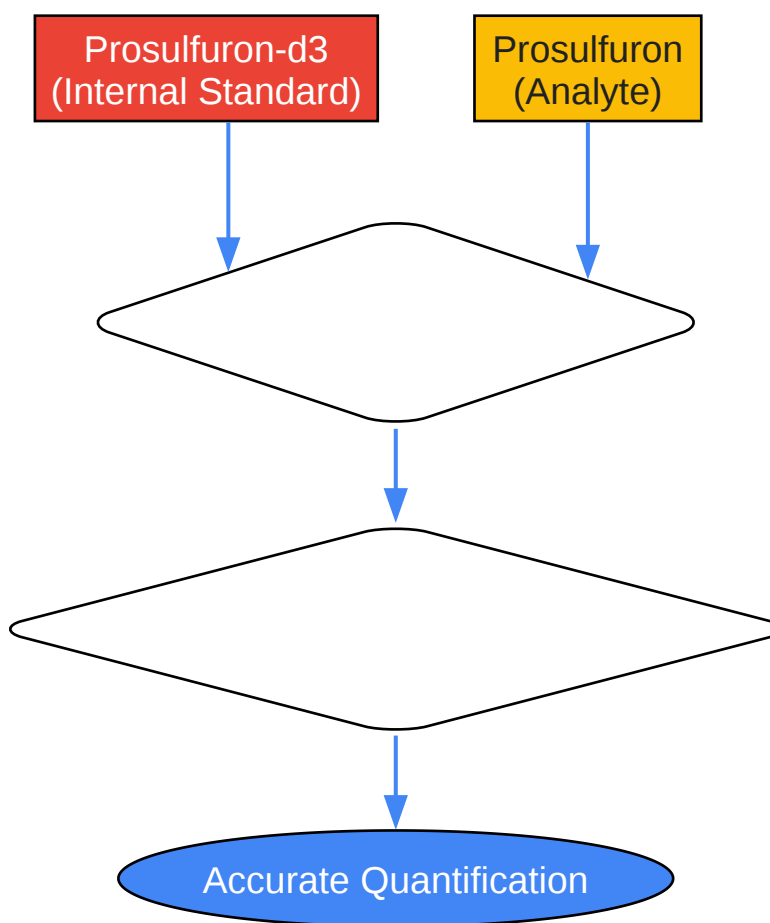
Visualizations

The following diagrams illustrate the key workflows in utilizing the **Prosulfuron-d3** analytical standard.



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Caption: Experimental Workflow for Prosulfuron Analysis.



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Caption: Role of **Prosulfuron-d3** in Accurate Quantification.

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